3-Chloropropyl dichloromethl

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Compound of Interest

Compound Name: *3-Chloropropyl dichloromethylsilane*

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An In-depth Technical Guide to **3-Chloropropyl dichloromethylsilane** as a Coupling Agent

Authored by: A Senior Application Scientist

Introduction: Bridging Material Worlds with Organosilanes

In the realm of materials science, the interface between organic and inorganic materials has perpetually posed a significant challenge. Achieving robu composites and coatings to advanced electronics. Silane coupling agents are the linchpin in overcoming this challenge.[1][2] These bifunctional mole

This guide focuses on a particularly versatile and reactive member of this class: **3-Chloropropyl dichloromethylsilane** (CAS No. 7787-93-1). This o chloropropyl group, which serves as a handle for engaging with organic polymer systems.[4] Its role extends from being a potent adhesion promoter i This document provides an in-depth exploration of its core properties, reaction mechanisms, field-proven applications, and detailed experimental prot

Core Properties of 3-Chloropropyl dichloromethylsilane

A thorough understanding of the physicochemical properties of a coupling agent is fundamental to its effective application. The key properties of **3-Ch**

Property	Value
CAS Number	7787-93-1
Molecular Formula	$C_4H_9Cl_3Si$
Molecular Weight	191.56 g/mol
Appearance	Clear, colorless to pale yellow liquid
Density	1.204 - 1.227 g/cm³
Boiling Point	80 °C at 18 mmHg; 68-70 °C at 15 Torr
Refractive Index (n20/D)	1.461
Purity	≥ 98% (GC)

The Mechanism of Action: A Tale of Two Ends

The efficacy of **3-Chloropropyl dichloromethylsilane** as a coupling agent stems from its unique bifunctional structure. One part of the molecule is d

The Inorganic Interface: Hydrolysis and Condensation

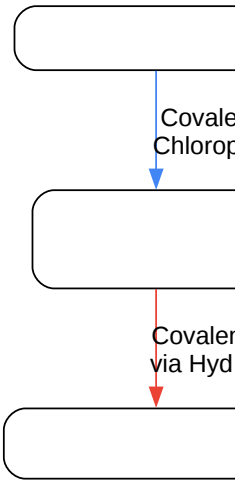
The dichlorosilyl end of the molecule is the workhorse for bonding to inorganic substrates. This process occurs in two primary steps:

- Hydrolysis: The two silicon-chloride (Si-Cl) bonds are highly susceptible to hydrolysis. In the presence of water, which can be ambient moisture or h as a byproduct.[8][9]

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Reaction: $Cl_2Si(CH_3)(C_3H_6Cl) + 2H_2O \rightarrow (HO)_2Si(CH_3)(C_3H_6Cl) + 2HCl$

- Condensation: The newly formed silanols are highly reactive. They readily condense with hydroxyl groups (-OH) present on the surface of inorganic self-condense with each other to form a durable, cross-linked polysiloxane network on the substrate surface, further enhancing the interfacial layer.



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Caption: The "Molecular Bridge" concept.

Field-Proven Applications and Insights

The unique properties of **3-Chloropropyl dichloromethylsilane** translate into a wide range of applications where interfacial integrity is paramount.

- Adhesion Promotion in Composites: It is extensively used to enhance the bond between inorganic fillers, such as glass fibers and silica, and variou tensile and flexural strength, and enhanced resistance to moisture and harsh chemicals. [10]* Surface Modification: The treatment of inorganic surf hydrophobic. [12][13]This is crucial for improving the dispersion of fillers within a non-polar polymer matrix, leading to more homogeneous materials synthesis of other, more complex organofunctional silanes. [4][6]The chloropropyl group can be readily converted to other functionalities (e.g., amir systems.

Experimental Protocol: Surface Modification of Silica Nanoparticles

This section provides a self-validating, step-by-step protocol for the surface functionalization of silica nanoparticles. The causality behind each step is

Objective

To covalently graft **3-Chloropropyl dichloromethylsilane** onto the surface of silica nanoparticles to introduce reactive chloropropyl groups.

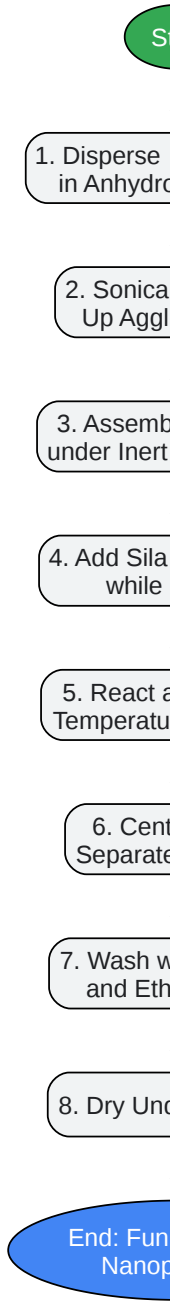
Materials & Equipment

- Silica Nanoparticles (pre-dried)
- **3-Chloropropyl dichloromethylsilane** (≥98%)
- Anhydrous Toluene
- Two-neck round-bottom flask
- Condenser and magnetic stir bar
- Inert atmosphere setup (Nitrogen or Argon)
- Sonication bath

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- Centrifuge
- Vacuum oven

Workflow Diagram



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Caption: Workflow for nanoparticle surface modification.

Step-by-Step Methodology

- Nanoparticle Pre-treatment (Causality: Remove Adsorbed Water):
  - Dry the silica nanoparticles in a vacuum oven at 110-120 °C for at least 4 hours. This step is critical as adsorbed water can cause premature self

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- Dispersion (Causality: Maximize Surface Area):
  - In a two-neck round-bottom flask, disperse a known quantity of the dried silica nanoparticles (e.g., 2.0 g) in anhydrous toluene (e.g., 40 mL).
  - Sonicate the suspension for 15-30 minutes. This ensures the nanoparticles are well-dispersated, breaking up agglomerates and maximizing the
  - Equip the flask with a condenser and a magnetic stir bar. Purge the system with an inert gas like nitrogen. An inert atmosphere is crucial to preve
  - While stirring the suspension vigorously at room temperature, add a calculated amount of **3-Chloropropyl dichloromethylsilane** (e.g., 1.0 mL)
  - Heat the reaction mixture to a specified temperature (e.g., 80-100 °C) and allow it to react for several hours (e.g., 6-12 hours) with continuous sti
- Purification (Causality: Remove Unreacted Reagents):
  - Allow the mixture to cool to room temperature. Separate the modified nanoparticles from the solution by centrifugation.
  - Resuspend the collected particles in fresh toluene and centrifuge again. Repeat this washing step at least twice, followed by one wash with etha
- Drying (Causality: Obtain Final Product):
  - Dry the final washed product in a vacuum oven at a moderate temperature (e.g., 60-80 °C) to obtain the functionalized nanoparticles as a fine pc

Verification of Successful Modification

- Fourier-Transform Infrared Spectroscopy (FTIR): Look for characteristic peaks corresponding to the C-H stretches of the propyl chain.
- Energy-Dispersive X-ray Spectroscopy (EDS): Confirm the presence of both Silicon (Si) and Chlorine (Cl) on the nanoparticle surface. [14]* Therm

Safety and Handling: A Chemist's Prerogative

As a reactive dichlorosilane, **3-Chloropropyl dichloromethylsilane** requires careful handling to ensure laboratory safety.

- Moisture Sensitivity: The compound reacts vigorously with water and moisture, releasing corrosive hydrogen chloride (HCl) gas. [8]Therefore, all ha reaction mixtures are corrosive.
- Personal Protective Equipment (PPE): Always handle this chemical in a well-ventilated fume hood. Wear appropriate PPE, including safety goggles in a cool, dry, and well-ventilated area away from sources of ignition and incompatible materials like water, alcohols, and oxidizing agents. [10][15][

Conclusion

3-Chloropropyl dichloromethylsilane stands out as a highly effective and versatile coupling agent. Its ability to form a robust "molecular bridge" bet mechanism of hydrolysis and condensation, it provides a durable link that improves adhesion, mechanical strength, and chemical resistance in a mult potential in the development of next-generation materials and technologies.

References

- Chem-Impex. (n.d.). Dichloro(3-chloropropyl)methylsilane. Retrieved from Chem-Impex website. [https://vertexaisearch.cloud.google.com/groundin SlgbLASL8gydjJxe3y2E3wMaROllDhTD6mexSwQU4O2MK4DKQAnhzbkj3JXKgpTsls=]
- Benchchem. (n.d.). An In-depth Technical Guide to the Fundamental Properties of 3-Chloropropyltrimethoxysilane. Retrieved from Benchchem web EL0eFgd_oQ8ma52rWowTJb42Qm9kEplS_yprXr1F3dv1PBvB80XkmtoHQ_HGsyDM8WhZbE3zRL3DeqeSNhkVgg845ciGpLDIVHFzObbn_d2sdv
- Didaktik der Chemie. (n.d.). Experiments - Hydrolysis of chloromethylsilanes. Retrieved from University of Wuppertal website. [https://vertexaisearc EGSn_n5rqbyWnE5JIm6vTogw5IKNNd2DRtQ8Kjg60jmkIzYpG2q5Nv_U8ElKfmA3wCQBTkkYjGSgiJZkXN8K-Y6OqQAnUdRs07lK_LQsyRKFyVjD
- CymitQuimica. (n.d.). CAS 5089-70-3: (3-Chloropropyl)triethoxysilane. Retrieved from CymitQuimica website. [https://vertexaisearch.cloud.google.c redirect/AUZIYQFm1iIYA4MRJRIQ1_NhLQEWHvKELXeQPxrYYAj8GLFM456E0mGCvylBg33CsY7DgK3FdtZC1GaP7zseI6MxOe0UOha0mQG1E
- Benchchem. (n.d.). Applications of 3-Chloropropyltrimethoxysilane in Polymer Composites: Application Notes and Protocols. Retrieved from Bench redirect/AUZIYQHqqaxKMmq6lvso5esTCeNaM0RDWlDJGCNY0dXwqeDJJFm2Kc-zfpCDjt6ARvM8kvuxU0odgGjZqzcUyx6m1rLRuOdU4NPYbkR ThPRAWg1GE6uRZCoeOJC9kI_IIU5L4WNH86BP8SpuNzSoQFjmgpEVLI360Jj8oFwYbaSVKwg4NAQ==]
- Benchchem. (n.d.). Application Notes and Protocols: A Step-by-Step Tutorial for Silanization with 3-Chloropropyltrimethoxysilane. Retrieved from B kkxIFY4EdxFhOuuIErY9Y6itKm_q9H0l3UXs3o1axQSZQ6Ts7ku2pUBVjLkvUsq8lD8f2v-SuOlQxtRF0iCC-4sWC8YzlLgJBEXKGwSrgE3oyU6GClqz

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jfpl9pfCxAxbgWC0ckFIwRo25I3wYpXIcWtjX3KeZjAiF3wcpOr7GsslQIkoIOuo_qVOcyZ5efKYyteaFl50Uzibs72_4BdP6ipgG4mk]
- Dakenam. (2023, December 11). Silane Adhesion Promoters The Role in Adhesion. Retrieved from Dakenam website. [https://vertexaisearch.cloud
utH5pxFgIR1gsQJnoNEQ6fZtfSdyI-VRZ6mUXg_hDGgNLtr2ZWSYzV2bt9p9mfARfplWu8N6rkuPDKIljd82F]
- ACS Omega. (2025, April 9). Effect of Organosilane Structures on Mineral Surface Energy and Wettability. Retrieved from ACS Publications. [https:
ZiXfVgYh6nWMOVhnbK47uZvhFe2AmS6LbNyk_aHRMIflmUK638uGn6XTmo3EAaDZdIWunUbOsKVtAhdVX9iRu1JO6lrVOCGUnABoA==]
- Chemos GmbH & Co.KG. (n.d.). Safety Data Sheet: (3-Chloropropyl)trimethoxysilane. Retrieved from Chemos GmbH & Co.KG website. [https://ve
sX7Y1FfAUnTU03xEaSvIjooAD9nTA7UFwi-_5dq-7FbhwmrGD6h__9vRKqGYsAknrb_AwYXeUXrUa5KmB7m8ER9E1hgcGdElqwszun_D2bjs0Qze
- Utrecht University Student Theses Repository. (n.d.). Modification of the silica nanoparticle surface with organosilanes: introducing hydrophobicity f
redirect/AUZIYQGtIiV4pULQsPhRj97D8cUx1yGvavd0OiKShe-Lv82M-Hy8wMc20rmoST1yssiqkQnc4wuxsoej1D2OY-_ZZo4H1wH16G7o9b8kZMs
- Nanjing SiSiB Silicones Co., Ltd. (n.d.). Silane Adhesion Promoters. Retrieved from SiSiB Silicones website. [https://vertexaisearch.cloud.google.co
redirect/AUZIYQFAq1R4_sbU0fb4Qr4m3w00ZYIXbrH1ubO552kX0pCnUIzelTfvFzDJ8Ux5ud6l9zjapW73B3NqYz64sEYbEPU1yeV6wOW67Y4uIyc
- Fisher Scientific. (n.d.). SAFETY DATA SHEET - (3-Chloropropyl)trimethylsilane. Retrieved from Fisher Scientific website. [https://vertexaisearch.cl
gQIXBcQ3lptO2odEfMJhmYDMh_A357w5kQZIi5KzZy-y8zCICd1vrXliEmz0pgk08i9nC6ggmBsGya1g16H-jD5Bsw9SQdUyNxmeQhqR-Cb5ex2qaU
- Google Patents. (n.d.). Organosilane-modified polysiloxanes and their use for surface modification. Retrieved from Google Patents website. [https:/
xD7r7F35QJL5JXbj0Wwhe4CtywWjHR_RLjfu4IAoi7_3EE0xGns1ZTU7CCcqR1BT5OYfzvSia39KFY8kEnmSDzrqT4ycS2K60VqPLPRiEqZ1ZGNZ
- Google Patents. (n.d.). Dimethyl dichlorosilance hydrolysis process and device. Retrieved from Google Patents website. [https://vertexaisearch.clou
OAxOa957w8Uua5Rq1oN49vuctV6agbcsU9eauMxWUQN3Zpy6tNWdGm2zaa6YsCjRf0_J0-3mZOl-YecxDqyQU4Rgq05apjjYszTMJxItsgUeO8NQ
- Silsource. (n.d.). Supplier of CHLOROPROPYLTRIMETHOXYSILANE. Retrieved from Silsource website. [https://vertexaisearch.cloud.google.com/
redirect/AUZIYQFxkHaZD_Q_pTUsudup_jyis6WYrhWr3V6_5a22GI_DwLQRSXy18pvsPlUPOgy_E_uiyliwm_43F5FCSrbc5TCI8nvuiJkU204mOUT
- Gelest, Inc. (2016, August 5). 3-CHLOROPROPYLDIPHENYLMETHYLSILANE, 95%. Retrieved from Gelest, Inc. website. [https://vertexaisearch.c
- Gelest, Inc. (2015, January 5). 3-CHLOROPROPYLMETHYLDIETHOXYSILANE. Retrieved from Gelest, Inc. website. [https://vertexaisearch.cloud
io3odii50wlU2i4V40AFZ4k4FDPqJzuz6IOF93LEtlNGCFeMSACvAkGXQcGWBL0jfTwpybXIURCzqlAntThXNsI-mACj-sM974-QCBnHbQr3u4yFDKF
- ResearchGate. (n.d.). Organosilanes as adhesion promoters. Retrieved from ResearchGate. [https://vertexaisearch.cloud.google.com/grounding-a
wdFTddwC4d7eVUTcN4K1xFNnTPxWAyv0NfQUuWg3V7G2x8rZ0agDafcS1j7vZ1xjPGzVTxuYdL6FXTqKUfSM8jIxh-JUxJdLhcU4uIpZ_dH92nvY5
- Silico. (n.d.). 3-Chloropropylmethyldiethoxysilane | CAS 13501-76-3 Uses & Benefits. Retrieved from Silico website. [https://vertexaisearch.cloud.g
IYo5bzdIEz0p5f8C4Rrh6XDGMh54ESjiDaEO5YWK-rOj-yykGG5WXOniVdRcTc1kQrFXkV5VQfcR9RHGZMcoM_xtu]
- Benchchem. (n.d.). Modifying Nanoparticles with 3-Chloropropyltrimethoxysilane: Application Notes and Protocols. Retrieved from Benchchem web
redirect/AUZIYQG6in2LAuRD_7NSSmpt2CO_u89PXZLvQ07hhGKBCVKbtkN6zqgVfaIerWXkdZbvhXJXYC8vDKSWCespR6m1V4jb5k11teIWumG
W8LEUMuNsTEOiiRgbtIMrdxtYaVZIZ5fcUNm8mlviOIR4g3dKtp7fUfymW4NIFPHcXJNuozlt2u]
- ChemicalBook. (n.d.). Dichloromethylsilane - Safety Data Sheet. Retrieved from ChemicalBook website. [https://vertexaisearch.cloud.google.com/g
JGQZJ2oShBgOMpmdp7HFduNyGbtjPao3akcqJky-WgrH1Tr7ef6-Q38nOYf_81mkL-pY0-8eCieQU2YBTjAIa8eq4kJxjjuo=]
- Evonik. (n.d.). Silanes for Adhesion Promotion. Retrieved from Evonik website. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AU
ga4bghAgu3OjXQXTWd7Lun0nh1BYzWbHhOzKl8EItVWVIZVVByxsaUfzktJm7rn_69Oat-CPITkEbOl3FW219MZj62oJuCo2dkXE626nXfwUPOb6J
- Understanding Chloropropyl Trimethoxysilane: A Versatile Chemical Compound. (2025, July 28). Dakenchem. [https://vertexaisearch.cloud.google.
6ZW1qEK5y3hgh9RhlYAVGTYZExdjRUdquE2KunRf_1Bm4StH2P0aZCWPgMy1DooeG3zgSSBP50jmBXh6n1RNVk9wtAxXtNwLHYj8K3lRDg==]
- Gelest. (n.d.). ORGANOSILANE TECHNOLOGY IN COATING APPLICATIONS. Retrieved from Gelest website. [https://vertexaisearch.cloud.googl
cWdKX42O0mBPfWSZ7_LpdZg0S60naYSUo7f0Y92Bg3ZT5x5Asf7E56H-GbBdX_U_Vsx0HAnzdu2SJIqPkslC1WpQLwZ76M8SaznWKOg3xNzcT
- CAS Common Chemistry. (n.d.). Dichloro(3-chloropropyl)methylsilane. Retrieved from CAS website. [https://vertexaisearch.cloud.google.com/grou
2_Xj1bw3MYIlynZ6KMW3kcQxE557YSA08Y7tcATHyxuUmj3RxqrwE9s3b3oCNwlnGdzX8C50hm542KEPSnlrYqXp8Yn3KUwpc=]
- Didaktik der Chemie. (n.d.). Hydrolysis and polycondensation. Retrieved from University of Wuppertal website. [https://vertexaisearch.cloud.google
pjgiP_kyNfAkc8MTQ4aEhh8BzG-mnK-oit5XvyAbs7BZO3U_RVruECM3prdVDGz5telAPcP9ptAPW_hKwITraGQVtcXkzfY0eBAy6glkbjbVO6kuGUE

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Sources

- 1. researchgate.net [researchgate.net]
- 2. russoindustrial.ru [russoindustrial.ru]
- 3. Silane Adhesion Promoters - Nanjing SiSiB Silicones Co., Ltd. [sinosil.com]
- 4. chemimpex.com [chemimpex.com]
- 5. CAS 5089-70-3: (3-Chloropropyl)triethoxysilane [cymitquimica.com]

- 6. silicorex.com [silicorex.com]
- 7. CAS Common Chemistry [commonchemistry.cas.org]
- 8. Experiments - Hydrolysis of chloromethylsilanes [chemiedidaktik.uni-wuppertal.de]
- 9. Hydrolysis and polycondensation [chemiedidaktik.uni-wuppertal.de]
- 10. Supplier of CHLOROPROPYLTRIMETHOXYSILANE | Bulk Manufacturer & Distributor [silsource.com]
- 11. Understanding Chloropropyl Trimethoxysilane: A Versatile Chemical Compound-GBXF SILICONES [en.gbxfsilicones.com]
- 12. pubs.acs.org [pubs.acs.org]
- 13. Modification of the silica nanoparticle surface with organosilanes: introducing hydrophobicity for neutral wetting behavior [studenttheses.uu.nl]
- 14. benchchem.com [benchchem.com]
- 15. chemicalbook.com [chemicalbook.com]
- 16. chemos.de [chemos.de]
- 17. gelest.com [gelest.com]
- 18. gelest.com [gelest.com]

- To cite this document: BenchChem. [3-Chloropropyl dichloromethylsilane as a coupling agent]. BenchChem, [2026]. [Online PDF]. Available at: [htt

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